

2-Methoxyethanol (CAS 109-86-4): An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Methoxyethanol

Cat. No.: B045455

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core properties of **2-Methoxyethanol** (2-ME), also known as ethylene glycol monomethyl ether (EGME) or Methyl Cellosolve. The information is intended for professionals in research, scientific, and drug development fields, with a focus on data presentation, experimental protocols, and pathway visualizations.

Physicochemical and Toxicological Properties

2-Methoxyethanol is a colorless, flammable liquid with a mild, ether-like odor.^[1] It is a versatile solvent used in the production of varnishes, dyes, and resins, and also serves as an additive in jet fuel de-icing solutions.^{[1][2]}

Physicochemical Data

The following table summarizes the key physicochemical properties of **2-Methoxyethanol**.

Property	Value	Reference
CAS Number	109-86-4	[3]
Molecular Formula	C ₃ H ₈ O ₂	[4]
Molecular Weight	76.09 g/mol	[4]
Boiling Point	124-125 °C	[3]
Melting Point	-85 °C	[3]
Density	0.965 g/cm ³ at 25 °C	[3]
Vapor Pressure	6 mmHg (20 °C)	[3]
Flash Point	38 °C (100.4 °F)	[5]
Solubility in Water	Miscible	[3]
Refractive Index (n _{20/D})	1.402	[6]

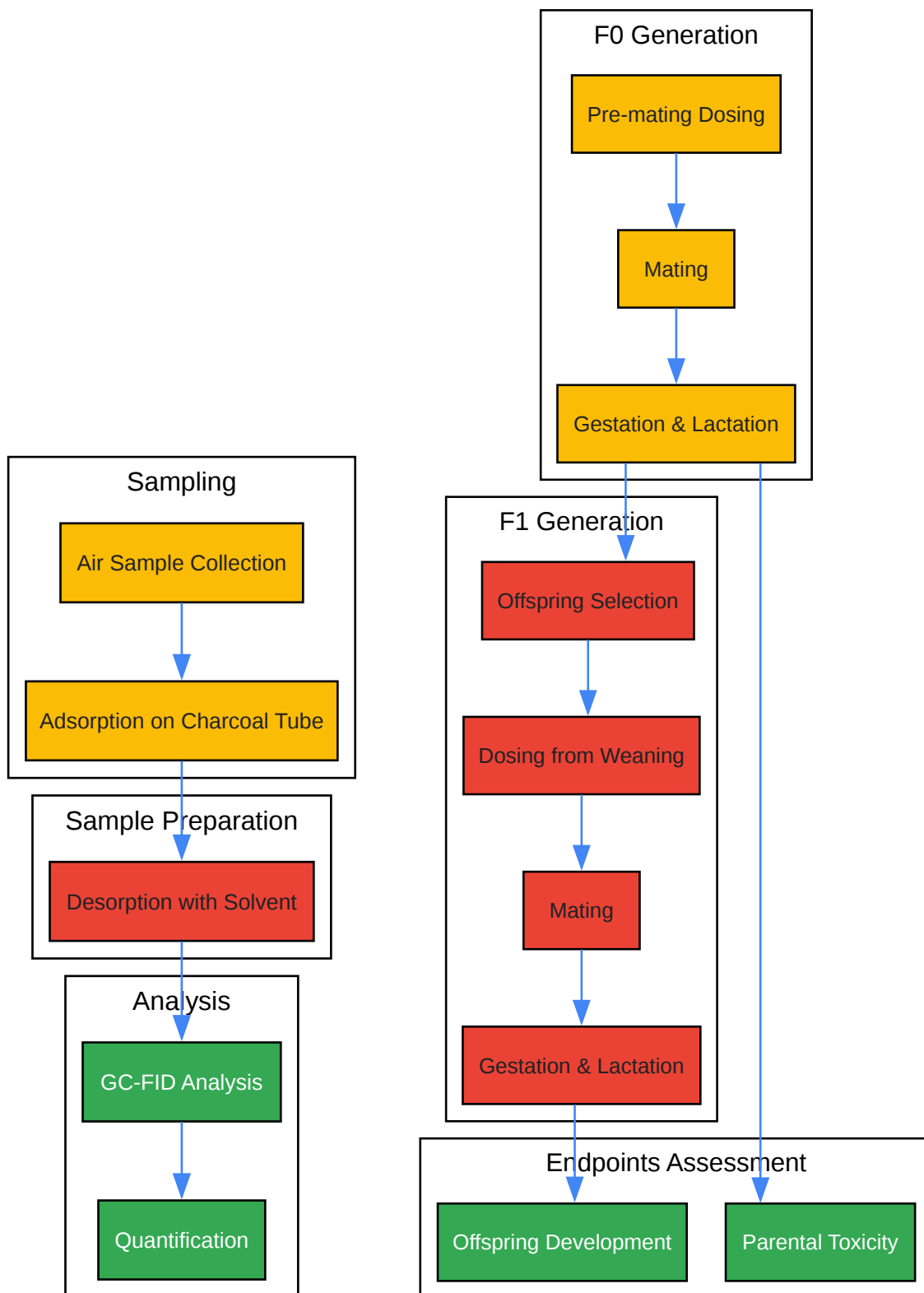
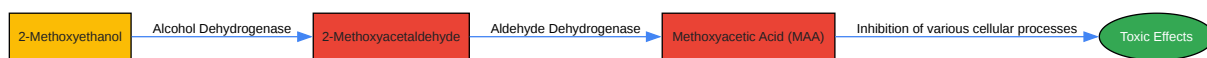
Acute Toxicity Data

2-Methoxyethanol exhibits moderate acute toxicity. The following table summarizes key acute toxicity values.

Endpoint	Value	Species	Route	Reference
LD50	2370 mg/kg	Rat	Oral	[7]
LD50	1280 mg/kg	Rabbit	Dermal	[7]
LC50	1478 ppm (7 h)	Rat	Inhalation	[7]

Metabolic Pathway and Mechanism of Toxicity

The toxicity of **2-Methoxyethanol** is primarily attributed to its metabolite, methoxyacetic acid (MAA).[3] 2-ME is first metabolized by alcohol dehydrogenase to 2-methoxyacetaldehyde, which is then rapidly oxidized to MAA.[3] MAA is the key toxicant responsible for the observed reproductive and developmental effects.[3]



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